Application Notes and Protocols for Olfactory Research Utilizing Butyl Tiglate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Butyl tiglate*
CAS No.:	*7785-66-2*
Cat. No.:	*B1588151*

Get Quote

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **butyl tiglate** in olfactory research. This document offers detailed protocols and the scientific rationale behind its application, ensuring experimental integrity and reproducibility.

Introduction: The Olfactory Landscape of **Butyl Tiglate**

Butyl tiglate (butyl (E)-2-methylbut-2-enoate) is an ester recognized for its distinctive and pleasant aroma.[1][2][3][4] Its scent is characterized as a combination of floral, herbaceous, warm, and fruity notes.[1][2][3] This well-defined and multifaceted olfactory profile makes it a valuable tool for a variety of applications in sensory science and olfactory research. Its utility spans from fundamental investigations of odor perception to its application as a standard in the development of novel fragrance compounds.

Physicochemical Properties of **Butyl Tiglate**

© 2026 BenchChem. All rights reserved.

A thorough understanding of the physicochemical properties of an odorant is crucial for designing and interpreting olfactory experiments. The properties of **butyl tiglate** are summarized below, providing essential information for sample preparation and delivery.

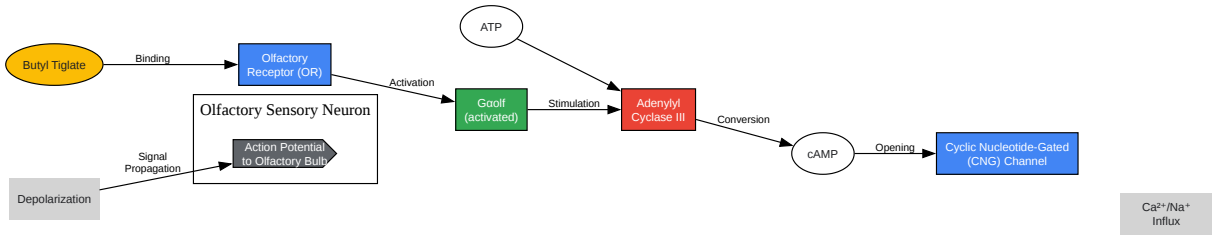
Property	Value	Source
CAS Number	7785-66-2	[1][5]
Molecular Formula	C9H16O2	[6][5]
Molecular Weight	156.22 g/mol	[6][5]
Appearance	Colorless clear liquid	[3]
Odor Profile	Floral, herbaceous, warm, fruity	[1][2][3]
Boiling Point	196.00 °C @ 760.00 mm Hg	[1][3][4]
Flash Point	71.67 °C (161.00 °F)	[1][3]
Specific Gravity	0.90000 to 0.91100 @ 25.00 °C	[1]
Refractive Index	1.43500 to 1.44500 @ 20.00 °C	[1]
Solubility	Soluble in alcohol; slightly soluble in water (142.2 mg/L @ 25 °C est.)	[1][3]

Olfactory Profile and Receptor Interaction

The perception of **butyl tiglate**'s complex aroma begins with its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium.[7][8][9] As an ester with a fruity note, it is hypothesized to activate a subset of ORs that are responsive to similar chemical structures, contributing to the perception of fruitiness.[10][11][12] The floral and herbaceous undertones suggest its interaction with a combination of ORs, leading to its unique scent profile.

© 2026 BenchChem. All rights reserved.

The binding of **butyl tiglate** to an OR initiates a G-protein-coupled signaling cascade.[13][14] This process, fundamental to our sense of smell, is depicted in the following diagram:



Click to download full resolution via product page

General Olfactory Signal Transduction Cascade.

Experimental Protocols

The following protocols are designed to leverage the distinct olfactory properties of **butyl tiglate** for various research applications.

Protocol 1: Determination of Odor Detection Threshold (ODT)

This protocol outlines the determination of the lowest concentration of **butyl tiglate** detectable by a human sensory panel, employing the forced-choice ascending concentration series method.[15][16][17]

Objective: To establish the odor detection threshold of **butyl tiglate** in a controlled laboratory setting.

Materials:

- High-purity **butyl tiglate** (≥98%)

© 2026 BenchChem. All rights reserved.

- Odor-free solvent (e.g., dipropylene glycol or mineral oil)
- Olfactometer capable of precise dilution
- A panel of 8-12 screened and trained human assessors[15][17]
- Odor-free air supply

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **butyl tiglate** in the chosen solvent. The initial concentration should be high enough to be easily detectable and allow for serial dilutions to sub-threshold levels. A starting concentration of 1% (w/w) is recommended.
- Serial Dilution: Prepare a series of dilutions from the stock solution. A geometric progression with a factor of 2 or 3 is standard.[18]
- Panelist Screening and Training: Screen potential panelists for olfactory acuity using a standard set of odorants. Train selected panelists on the testing procedure, ensuring they understand the task is to identify the port containing the odorant, even if they are not certain.[15][16]
- Olfactometer Setup: Calibrate the olfactometer to deliver precise dilutions of the odorant in a stream of odor-free air.
- Forced-Choice Presentation: Present the odorant to the panelists using a three-alternative forced-choice (3-AFC) method.[15][17][18] Two ports will deliver odor-free air (blanks), and one will deliver the diluted **butyl tiglate**. The position of the odorant should be randomized for each trial.
- Ascending Concentration Series: Begin with the lowest concentration, which is expected to be below the detection threshold. In each subsequent trial, present the next highest concentration.
- Data Collection: Record the panelist's selection for each concentration level. The individual's threshold is typically calculated as the geometric mean of the last concentration missed and the first concentration correctly identified in a consecutive series.[17]

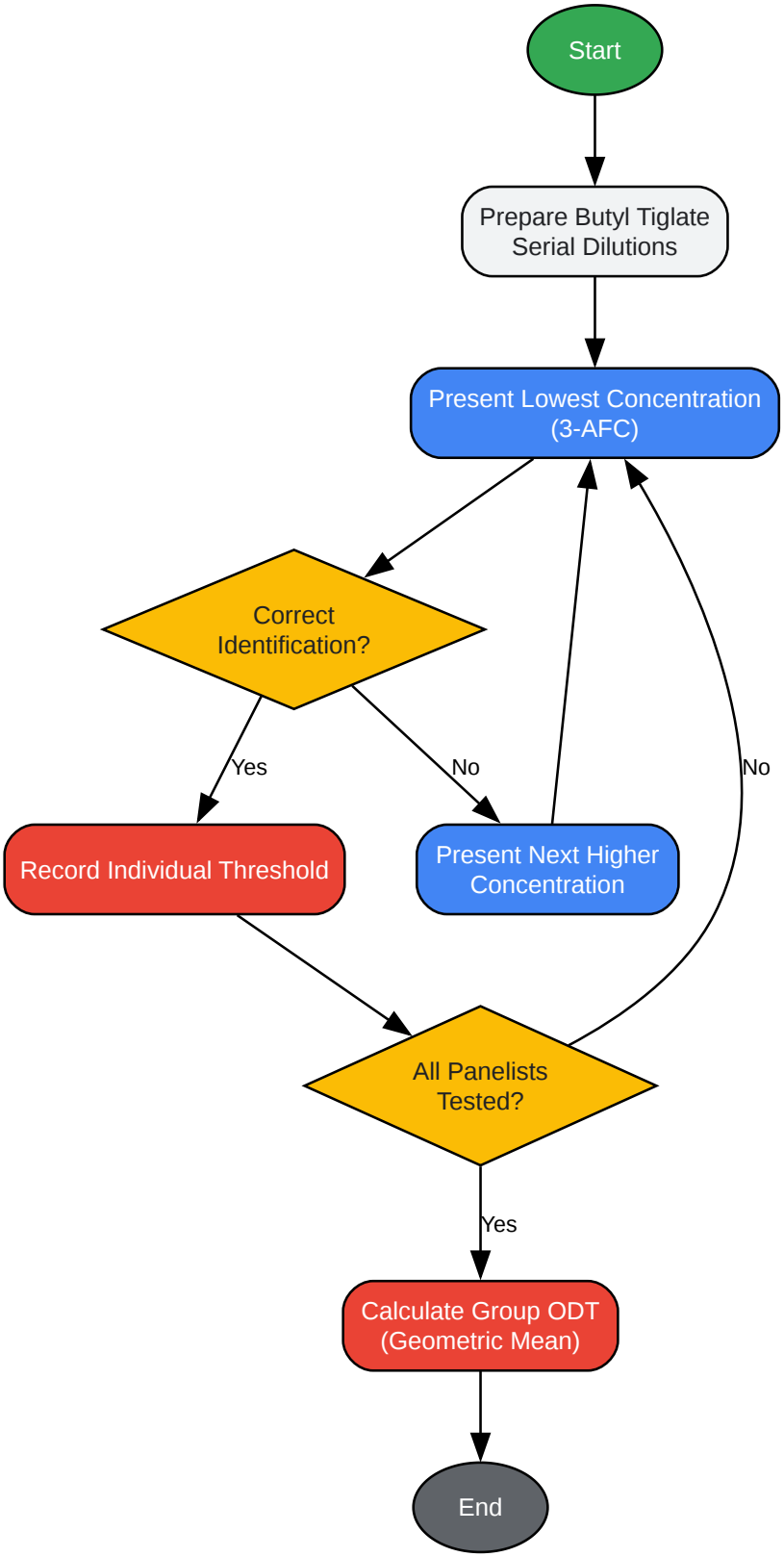
© 2026 BenchChem. All rights reserved.

- Group Threshold Calculation: The group's ODT is the geometric mean of the individual thresholds.

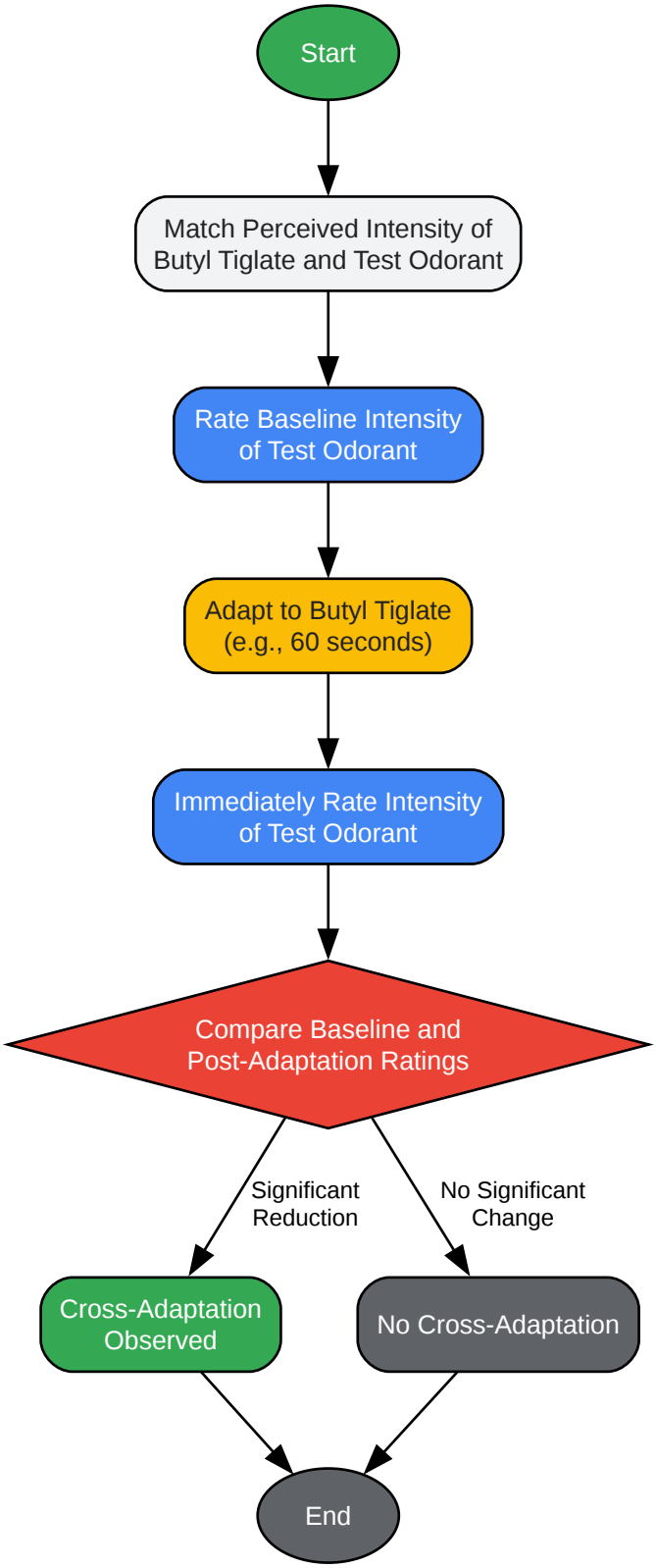
Rationale for Experimental Choices:

- High-Purity Odorant: Ensures that the perceived odor is solely attributable to **butyl tiglate**.
- Odor-Free Solvent: Prevents any background odor from interfering with the detection of the target odorant.
- Forced-Choice Method: Minimizes response bias by requiring a choice, even if the panelist is guessing.[15][17][18]
- Ascending Concentration Series: Prevents olfactory adaptation that can occur when starting with high concentrations.[18]

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for Cross-Adaptation Studies.

© 2026 BenchChem. All rights reserved.

Protocol 3: **Butyl Tiglate** as a Positive Control in Odorant Screening

Due to its consistent and discernible odor profile, **butyl tiglate** can serve as a reliable positive control in high-throughput screening assays for novel olfactory receptor ligands.

Objective: To use **butyl tiglate** as a reference compound to validate the responsiveness of an in vitro olfactory receptor assay system.

Application: In cell-based assays (e.g., using HEK293 cells expressing specific ORs), **butyl tiglate** can be used to confirm that the cells are healthy and that the signaling pathway is functional before testing unknown compounds.

Procedure:

- Cell Culture and Transfection: Culture a suitable cell line (e.g., HEK293) and transfect with the gene for a specific olfactory receptor known or predicted to respond to fruity esters.
- Assay Preparation: Plate the transfected cells and load with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Positive Control Application: Prior to screening a library of unknown compounds, apply a known concentration of **butyl tiglate** to a subset of the cells.
- Signal Detection: Measure the cellular response, typically an increase in intracellular calcium, using a fluorescence plate reader or a microscope.
- Validation: A robust and reproducible response to **butyl tiglate** confirms the validity of the assay for that experimental run. If no response is observed, it indicates a potential issue with the cells, the receptor expression, or the assay reagents.
- Screening: Once the assay is validated with **butyl tiglate**, proceed with the screening of test compounds.

Rationale for Use as a Positive Control:

© 2026 BenchChem. All rights reserved.

- Defined Odor Profile: Its fruity and floral characteristics make it a likely ligand for a subset of ORs.

- Commercial Availability and Purity: High-purity **butyl tiglate** is readily available, ensuring consistency across experiments. [1]* Moderate Volatility: Allows for reliable preparation and delivery in aqueous solutions used in cell-based assays.

Safety Precautions

Butyl tiglate is classified as irritating to the skin. [1]It is also a flammable liquid. [19] [20]Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. [1][19]All work should be conducted in a well-ventilated area or a fume hood. [19][20][21]Consult the Safety Data Sheet (SDS) for complete safety and handling information. [19][20][21][22]

Conclusion

Butyl tiglate is a versatile and valuable tool for olfactory research. Its well-characterized physicochemical properties and distinct aroma profile make it suitable for a range of applications, from determining fundamental sensory thresholds to serving as a reliable standard in high-throughput screening. The protocols provided in these application notes offer a solid foundation for researchers to explore the multifaceted world of olfaction using **butyl tiglate**.

References

- ResearchGate. (n.d.). Schematic representation of the olfactory pathway. Retrieved from [Link]

- The Good Scents Company. (n.d.). **butyl tiglate**, 7785-66-2. Retrieved from [Link]

- Cheméo. (n.d.). Chemical Properties of n-**Butyl tiglate** (CAS 7785-66-2). Retrieved from [Link]

- FlavScents. (n.d.). **butyl tiglate**. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). A schematic diagram of olfactory signal transduction. Retrieved from [Link]
- Moore Dye Chem Pvt Ltd. (n.d.). **Butyl Tiglate**. Retrieved from [Link]
- ChemHub. (n.d.). **Butyl Tiglate** CAS No: 7785-66-2. Retrieved from [Link]
- Oxford Academic. (2008). Algorithm for 353 Odor Detection Thresholds in Humans. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). n-**Butyl tiglate**. Retrieved from [Link]
- PubMed. (2003). Cross-adaptation Between Olfactory Responses Induced by Two Subgroups of Odorant Molecules. Retrieved from [Link]
- St. Croix Sensory, Inc. (n.d.). Understanding and Using Odor Testing. Retrieved from [Link]
- Quora. (2014). Why do Esters have a fruity smell?. Retrieved from [Link]
- EE-Odor Committee. (n.d.). GUIDELINES FOR ODOR SAMPLING AND MEASUREMENT BY DYNAMIC DILUTION OLFACTOMETRY. Retrieved from [Link]
- Slideshare. (2017). Olfactory pathway. Retrieved from [Link]
- ResearchGate. (n.d.). (PDF) Olfactory Adaptation. Retrieved from [Link]
- Wikipedia. (n.d.). Olfactory system. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). The Transduction of Olfactory Signals. In Neuroscience (2nd ed.). Retrieved from [Link]
- ResearchGate. (2023). Protocol for quantifying the odor detection threshold of mice. Retrieved from [Link]
- National Center for Biotechnology Information. (2003). Cross-adaptation between Olfactory Responses Induced by Two Subgroups of Odorant Molecules. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Oxford Academic. (2018). Olfactory Adaptation is Dependent on Route of Delivery. Retrieved from [Link]
- PNAS. (2011). Influence of odorant receptor repertoire on odor perception in humans and fruit flies. Retrieved from [Link]
- Safety Data Sheet. (2024). Butyl Acrylate. Retrieved from [Link]
- Purdue University. (n.d.). SOP 15 - Odor and Odorant Sampling and Analysis. Retrieved from [Link]
- Sensus Impact (Silverchair). (2018). Olfactory Adaptation is Dependent on Route of Delivery. Retrieved from [Link]
- The Good Scents Company. (n.d.). butyl acetate, 123-86-4. Retrieved from [Link]
- PNAS. (2024). Perceptual constancy for an odor is acquired through changes in primary sensory neurons. Retrieved from [Link]
- Springer. (2016). The molecular biology of fruity and floral aromas in beer and other alcoholic beverages. Retrieved from [Link]
- ResearchGate. (2026). Five representative esters and aldehydes from fruits can enhance sweet perception | Request PDF. Retrieved from [Link]
- The Good Scents Company. (n.d.). (E)-ethyl tiglate, 5837-78-5. Retrieved from [Link]
- Google Patents. (n.d.). US4567291A - 2-Methyl-2-buten-1-yl tiglate.
- The Good Scents Company. (n.d.). benzyl tiglate, 67674-41-3. Retrieved from [Link]
- The Good Scents Company. (n.d.). iso**butyl tiglate** 2-butenoic acid, 2-methyl-, 2-methylpropyl ester, (E). Retrieved from [Link]
- The Good Scents Company. (n.d.). isoamyl tiglate 3-methylbutyl (E)-2-methyl-2-butenoate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (2025). Psychometric functions for the olfactory and trigeminal detectability of butyl acetate and toluene. Retrieved from [Link]
- Perfumer & Flavorist. (n.d.). The Butyl Acetates. Retrieved from [Link]
- Google Patents. (n.d.). CN103102269A - Preparation method of high purity butyl lactate.
- Google Patents. (n.d.). CN101914021A - Two-step process produces the method for high content and high optical purity butyl lactate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. butyl tiglate, 7785-66-2 [thegoodscentscompany.com]
- 2. butyl tiglate [flavscents.com]
- 3. chemhub.com [chemhub.com]
- 4. BUTYL TIGLATE CAS#: 7785-66-2 [amp.chemicalbook.com]
- 5. n-Butyl tiglate [webbook.nist.gov]
- 6. n-Butyl tiglate (CAS 7785-66-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. researchgate.net [researchgate.net]
- 8. Olfactory pathway | PPSX [slideshare.net]
- 9. Olfactory system - Wikipedia [en.wikipedia.org]
- 10. scbt.com [scbt.com]
- 11. quora.com [quora.com]
- 12. pnas.org [pnas.org]
- 13. researchgate.net [researchgate.net]
- 14. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 15. fivesenses.com [fivesenses.com]
- 16. fivesenses.com [fivesenses.com]
- 17. SOP 15 [engineering.purdue.edu]
- 18. academic.oup.com [academic.oup.com]
- 19. sasoldcproducts.blob.core.windows.net [sasoldcproducts.blob.core.windows.net]
- 20. sigmaaldrich.cn [sigmaaldrich.cn]
- 21. fishersci.com [fishersci.com]
- 22. WERCS Studio - Application Error [assets.thermofisher.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Olfactory Research Utilizing Butyl Tiglate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588151/docs#application-notes-and-protocols-for-olfactory-research-utilizing-butyl-tiglate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.